

# commercial availability and suppliers of Methyl 2-(trifluoromethyl)acrylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-(trifluoromethyl)acrylate

Cat. No.: B1304038

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## In-Depth Technical Guide: Methyl 2-(trifluoromethyl)acrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(trifluoromethyl)acrylate**, a fluorinated monomer of significant interest in the development of advanced polymers for biomedical and pharmaceutical applications. The inclusion of the trifluoromethyl group imparts unique properties to the resulting polymers, including enhanced thermal stability, chemical resistance, and altered biological interactions, making them promising candidates for drug delivery systems, medical devices, and therapeutic agents.

## Commercial Availability and Suppliers

**Methyl 2-(trifluoromethyl)acrylate** is available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The compound is typically offered at purities of 97% or higher and may contain stabilizers such as 4-Hydroxy-TEMPO to prevent premature polymerization.<sup>[1]</sup> Pricing and availability are subject to the supplier and the quantity ordered. For larger quantities, many suppliers offer bulk quotes and custom synthesis services.

Supplier	Purity	Available Quantities	Contact for Bulk Orders
Sigma-Aldrich	97% (may contain <50 ppm 4-Hydroxy-TEMPO as stabilizer)	5 g	Yes
Manchester Organics	97%	Inquire for details	Yes
Matrix Scientific	Not specified	Inquire for details	Yes
Oakwood Chemical	Not specified	Inquire for details	Yes
Apollo Scientific	97%	1 g, 5 g	Yes
BOC Sciences	Not specified	Inquire for details	Yes
P212121 Store	>97%	1 g	Yes

## Physicochemical Properties

A summary of the key physical and chemical properties of **Methyl 2-(trifluoromethyl)acrylate** is presented below.

Property	Value	Reference
CAS Number	382-90-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>5</sub> H <sub>5</sub> F <sub>3</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	154.09 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Liquid	<a href="#">[1]</a>
Boiling Point	104-105 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Density	1.262 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Refractive Index	n <sub>20/D</sub> 1.359	<a href="#">[1]</a> <a href="#">[6]</a>
Flash Point	22.8 °C (closed cup)	<a href="#">[1]</a> <a href="#">[6]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

The synthesis of **Methyl 2-(trifluoromethyl)acrylate** can be challenging due to the electron-withdrawing nature of the trifluoromethyl group. While specific protocols for this exact molecule are not readily available in publicly accessible literature, methods for the synthesis of the closely related Methyl 2-fluoroacrylate provide valuable insights into potential synthetic strategies. These methods often involve the fluorination of a suitable precursor followed by elimination or condensation reactions.

One general approach involves the reaction of a methyl propiolate precursor with a hydrofluorination agent.<sup>[4]</sup> Another strategy employs the fluorination of methyl acrylate using elemental fluorine in a suitable solvent system at low temperatures, followed by dehydrofluorination.

Illustrative Experimental Protocol (Adapted from Methyl 2-fluoroacrylate synthesis):

Disclaimer: This is a generalized protocol and requires optimization for the synthesis of **Methyl 2-(trifluoromethyl)acrylate**.

- **Reaction Setup:** A three-necked flask equipped with a mechanical stirrer, a thermometer, and a gas inlet is charged with a solution of the starting material (e.g., a suitable trifluoromethylated precursor) in an anhydrous aprotic solvent (e.g., acetonitrile) under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Addition:** The fluorinating agent or a base for elimination is added dropwise to the reaction mixture while maintaining a specific temperature range, which is critical for controlling the reaction selectivity and minimizing side products.
- **Reaction Monitoring:** The progress of the reaction is monitored by analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- **Work-up:** Upon completion, the reaction mixture is quenched, and the product is extracted with a suitable organic solvent. The organic layers are combined, washed, dried, and the solvent is removed under reduced pressure.

- Purification: The crude product is purified by fractional distillation under vacuum or by column chromatography to yield the pure **Methyl 2-(trifluoromethyl)acrylate**.

## Polymerization and Methodologies

Polymers of **Methyl 2-(trifluoromethyl)acrylate** can be synthesized via various radical polymerization techniques. The trifluoromethyl group can influence the reactivity of the monomer and the properties of the resulting polymer.

### Free Radical Polymerization

Conventional free radical polymerization can be employed using a thermal initiator such as azobisisobutyronitrile (AIBN) or benzoyl peroxide (BPO).

General Experimental Protocol for Free Radical Polymerization:

- Preparation: **Methyl 2-(trifluoromethyl)acrylate**, a suitable solvent (e.g., toluene, ethyl acetate), and the initiator (AIBN) are placed in a reaction vessel.
- Degassing: The mixture is degassed by several freeze-pump-thaw cycles to remove oxygen, which can inhibit the polymerization.
- Polymerization: The reaction vessel is heated to a specific temperature (typically 60-80 °C) to initiate the polymerization.
- Termination and Isolation: After a predetermined time, the polymerization is quenched by cooling the mixture. The polymer is then precipitated in a non-solvent (e.g., methanol or hexane), filtered, and dried under vacuum.

### Reversible Addition-Fragmentation Chain-transfer (RAFT) Polymerization

RAFT polymerization is a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined molecular weights and low dispersity. This method involves the use of a RAFT agent, which acts as a chain transfer agent.

General Experimental Protocol for RAFT Polymerization:

- **Reaction Mixture:** The monomer, initiator (e.g., AIBN), RAFT agent, and solvent are combined in a reaction flask.
- **Degassing:** The solution is thoroughly degassed.
- **Polymerization:** The reaction is initiated by heating the mixture to the appropriate temperature.
- **Monitoring and Termination:** The polymerization is monitored by taking aliquots at different time intervals to determine monomer conversion and polymer molecular weight. The reaction is stopped by rapid cooling.
- **Purification:** The resulting polymer is isolated by precipitation.

## Applications in Drug Development

The unique properties conferred by the trifluoromethyl group make polymers derived from **Methyl 2-(trifluoromethyl)acrylate** highly attractive for various applications in drug development.

## Drug Delivery Systems

The hydrophobicity and stability of these polymers can be tuned to control the release of encapsulated therapeutic agents. They can be formulated into nanoparticles, micelles, or hydrogels for targeted drug delivery. The fluorinated nature of the polymer can also enhance its interaction with certain biological membranes, potentially improving drug uptake.

## Biomedical Coatings

Polymers based on **Methyl 2-(trifluoromethyl)acrylate** can be used as coatings for medical devices and implants. These coatings can improve biocompatibility, reduce protein fouling, and provide a platform for the localized delivery of drugs.

## Therapeutic Polymers

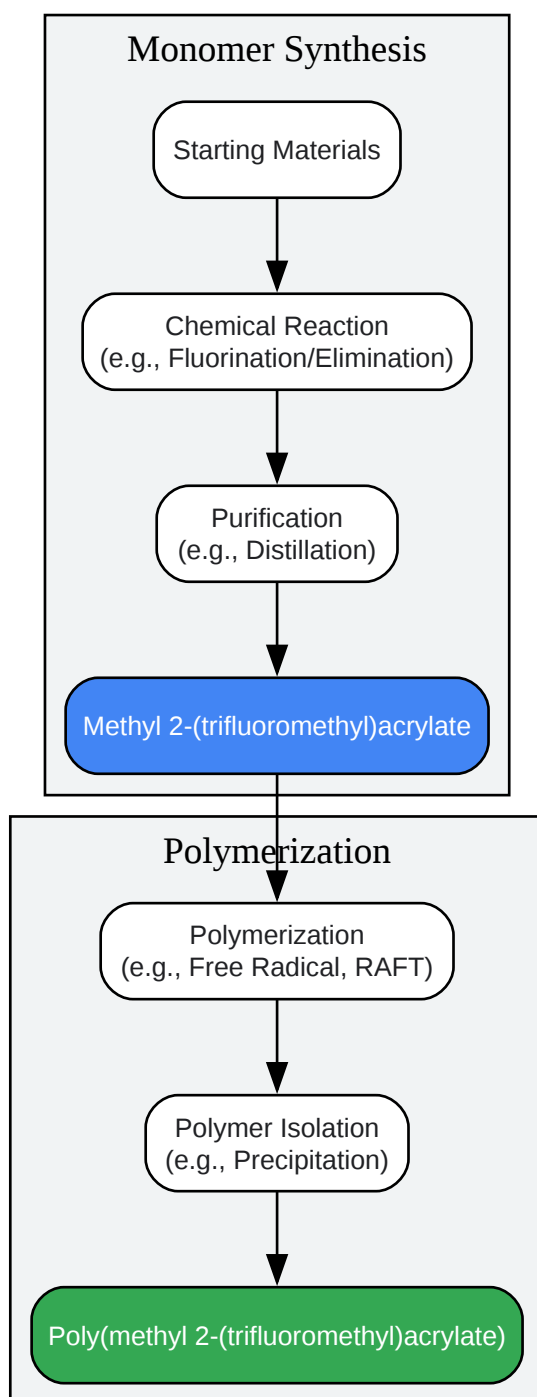
The trifluoromethyl group is a common motif in many pharmaceutical compounds due to its ability to enhance metabolic stability and binding affinity.<sup>[7][8]</sup> Polymers containing this moiety

may exhibit inherent therapeutic activity or can be designed to interact with specific biological targets.

## Diagrams and Workflows

### General Synthesis and Polymerization Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Methyl 2-(trifluoromethyl)acrylate** and its subsequent polymerization to form a homopolymer.

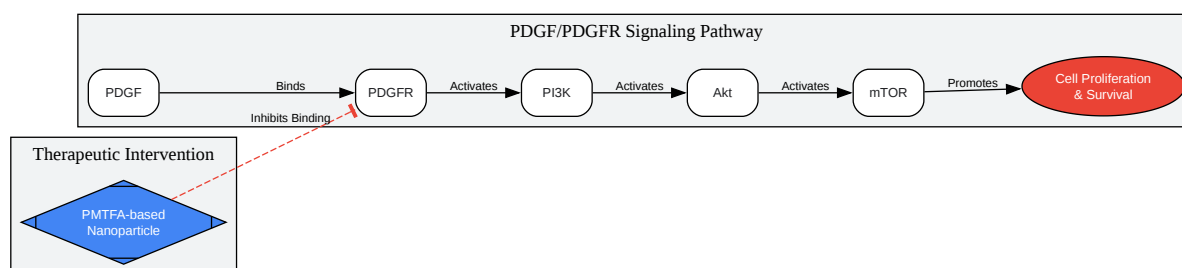


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Caption: A generalized workflow for the synthesis and polymerization of **Methyl 2-(trifluoromethyl)acrylate**.

## Hypothetical Signaling Pathway Modulation in Cancer Therapy

Polymers containing trifluoromethyl groups may influence cellular signaling pathways relevant to cancer. For instance, they could be designed to interfere with growth factor receptor signaling, such as the PDGF/PDGFR pathway, which is often dysregulated in cancer.[9] The following diagram illustrates a hypothetical mechanism where a nanoparticle formulated with a poly(**methyl 2-(trifluoromethyl)acrylate**)-based copolymer could inhibit this pathway.



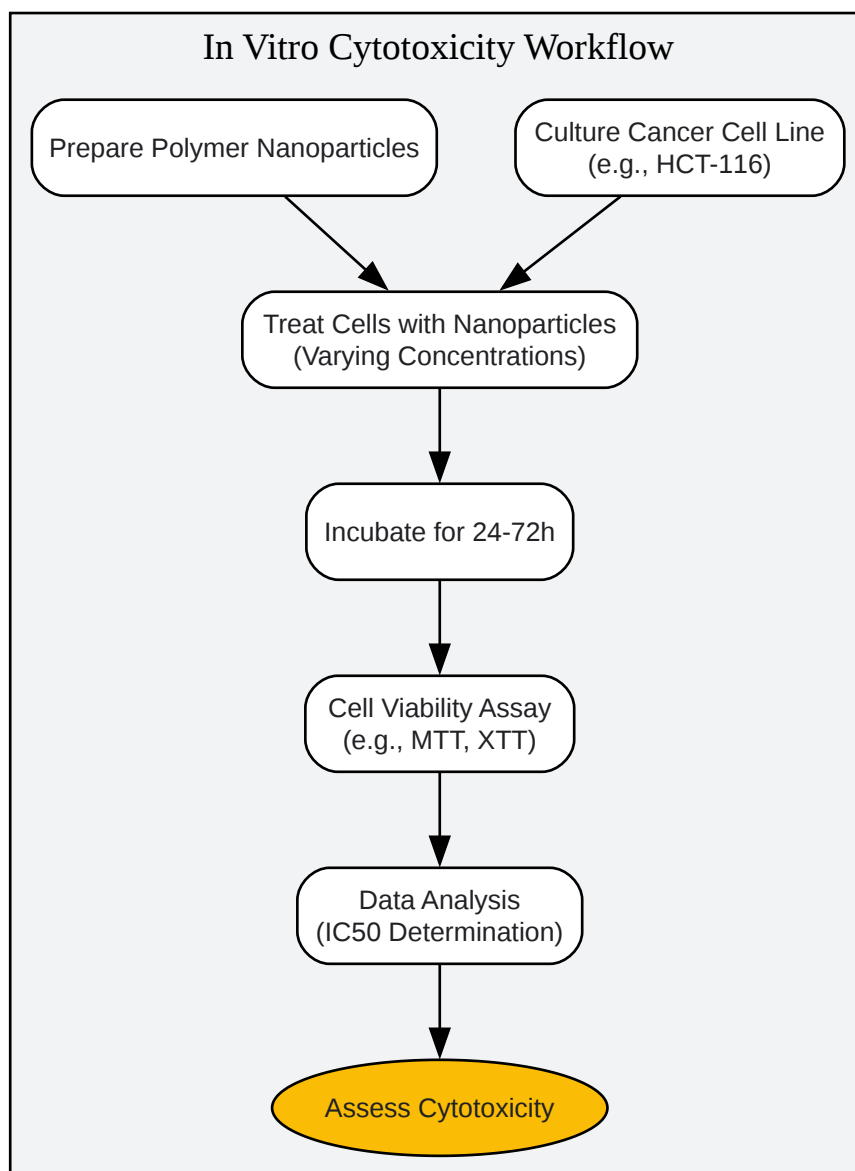
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Caption: Hypothetical inhibition of the PDGF/PDGFR signaling pathway by a PMTFA-based nanoparticle.

## Experimental Workflow for In Vitro Cytotoxicity Assessment

To evaluate the biocompatibility and potential therapeutic efficacy of polymers derived from **Methyl 2-(trifluoromethyl)acrylate**, a standardized in vitro cytotoxicity assessment is essential. The following diagram outlines a typical experimental workflow.





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Caption: A standard workflow for assessing the in vitro cytotoxicity of polymer nanoparticles.

## Safety and Handling

**Methyl 2-(trifluoromethyl)acrylate** is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.<sup>[1][3]</sup> It is advisable to wear personal protective equipment, including safety goggles, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [commercial availability and suppliers of Methyl 2-(trifluoromethyl)acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304038#commercial-availability-and-suppliers-of-methyl-2-trifluoromethyl-acrylate]

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